

# Benchmarking the Photostability of Disperse Yellow 86 Against Industry Standards

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## Compound of Interest

Compound Name: *Disperse Yellow 86*

Cat. No.: *B076884*

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This guide provides a comprehensive comparison of the photostability of C.I. **Disperse Yellow 86** against other commercially significant yellow disperse dyes. The data presented is based on standardized testing methodologies to assist researchers, scientists, and drug development professionals in making informed decisions for their applications.

## Executive Summary

**Disperse Yellow 86** exhibits good to very good lightfastness, with an ISO 105-B02 rating of 5 and an AATCC 16 rating of 6-7. When benchmarked against other common yellow disperse dyes, its performance is comparable to or superior to some alternatives, making it a suitable candidate for applications requiring robust photostability. This guide details the experimental protocols for photostability testing and presents a comparative analysis of lightfastness data.

## Data Presentation: Comparative Photostability of Yellow Disperse Dyes

The following table summarizes the lightfastness ratings of **Disperse Yellow 86** and other selected yellow disperse dyes according to internationally recognized standards.

C.I. Name	Chemical Class	ISO 105-B02 Rating	AATCC 16 Rating
Disperse Yellow 86	Nitrodiphenylamine	5	6-7
Disperse Yellow 42	Nitrodiphenylamine	4	6-7[1]
Disperse Yellow 54	Quinoline	6[2]	6-7[2]
Disperse Yellow 211	Azo	6-7[3]	-

Note: Lightfastness is rated on a scale of 1 to 8 for ISO standards and 1 to 8 for AATCC standards (where 8 represents the highest fastness).

## Experimental Protocols

The photostability data presented in this guide is determined using the following standardized test methods, which are the industry benchmarks for assessing the colorfastness to light of textiles and dyes.

### ISO 105-B02: Colour fastness to artificial light: Xenon arc fading lamp test

This method is designed to determine the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).

#### Apparatus:

- A xenon arc fading lamp apparatus, capable of providing controlled conditions of temperature, humidity, and irradiance.
- Blue wool references (scale 1-8) for assessing the level of fading.
- Grey Scale for assessing change in color.

#### Procedure:

- A specimen of the dyed textile is mounted on a sample holder.
- A portion of the specimen is covered to serve as an unexposed original for comparison.

- The specimen and a set of blue wool references are simultaneously exposed to the light from a xenon arc lamp under specified conditions. For polyester, typical conditions involve a controlled black standard temperature and relative humidity.
- The exposure is continued until a specified amount of fading has occurred in the test specimen or the blue wool references.
- The change in color of the exposed portion of the specimen is assessed by comparing it with the unexposed portion using the Grey Scale. The lightfastness rating is determined by identifying which blue wool reference shows a similar degree of fading.

## AATCC Test Method 16.3: Colorfastness to Light: Xenon-Arc

This American Association of Textile Chemists and Colorists (AATCC) method is also widely used to determine the colorfastness of textiles to light.

### Apparatus:

- A xenon arc lamp test chamber.
- AATCC Blue Wool Lightfastness Standards (L2-L9).
- AATCC Gray Scale for Color Change.

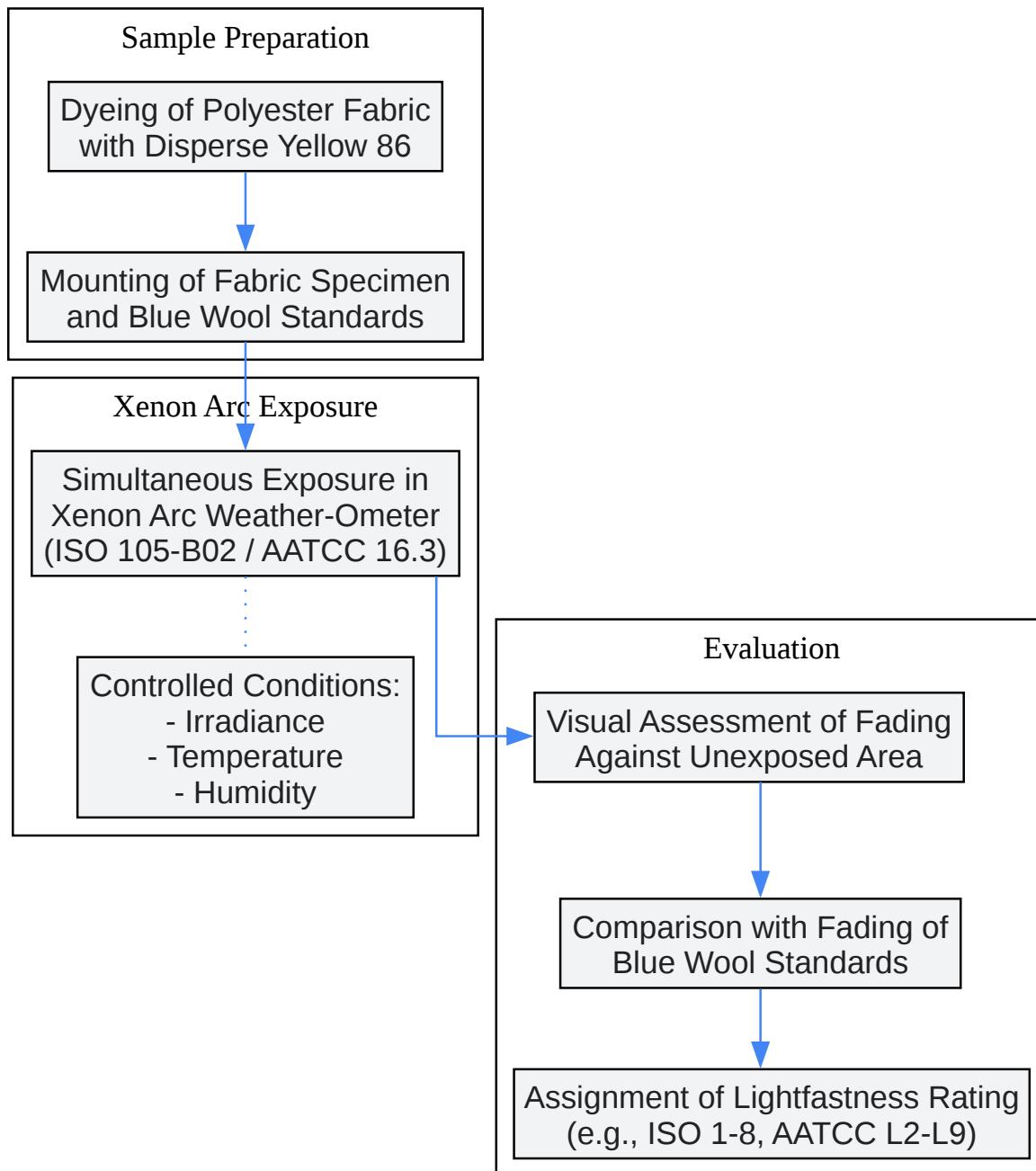
### Procedure:

- Textile specimens are prepared and mounted.
- Specimens and AATCC Blue Wool Lightfastness Standards are exposed to a xenon arc light source under one of several specified sets of conditions (Options 1 through 6). For disperse dyes on polyester, continuous light with controlled temperature and humidity is a common choice.
- The exposure is carried out for a specified number of AATCC Fading Units (AFUs) or until a certain class of lightfastness is achieved as determined by the fading of the Blue Wool Standards.

- The color change of the test specimen is evaluated by comparison with the original fabric using the AATCC Gray Scale, and a lightfastness rating is assigned based on the performance of the blue wool standards.

## Mandatory Visualization

The following diagrams illustrate the experimental workflow for photostability testing and the proposed photodegradation pathway for nitrodiphenylamine dyes like **Disperse Yellow 86**.

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Experimental workflow for photostability testing.

Disperse Yellow 86 (Nitrodiphenylamine Structure)

Ar-NH-Ar'-NO<sub>2</sub>

Light Absorption

hv (Sunlight)

[Ar-NH-Ar'-NO<sub>2</sub>]<sup>\*</sup>  
(Excited State)

Photodegradation Pathway

Photoreduction of Nitro Group  
(NO<sub>2</sub> → NO → NHOH → NH<sub>2</sub>)

Potential C-N Bond Cleavage

Colorless Degradation Products

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Proposed photodegradation pathway of **Disperse Yellow 86**.

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